

Dibenzyl Sulfone: A Technical Guide to its Toxicological and Safety Profile

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Compound of Interest

Compound Name: *Dibenzyl sulfone*

Cat. No.: *B1294934*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available toxicological and safety data for **dibenzyl sulfone** (CAS No. 620-32-6). It is intended for an audience of researchers, scientists, and drug development professionals. A thorough literature search has revealed a significant lack of specific toxicological studies on **dibenzyl sulfone**. Therefore, to provide a comparative context, this guide also includes data on the structurally related compound, diphenyl sulfone (CAS No. 127-63-9). The data presented for diphenyl sulfone is for informational purposes only and should not be considered representative of the toxicological profile of **dibenzyl sulfone**.

Introduction

Dibenzyl sulfone is a chemical compound with potential applications in various fields, including as an intermediate in organic synthesis. Despite its potential utility, a comprehensive toxicological profile for **dibenzyl sulfone** is not publicly available. This guide summarizes the existing safety information for **dibenzyl sulfone** and presents a more detailed toxicological profile of the related compound, diphenyl sulfone, to highlight the types of data that are essential for a thorough safety assessment.

Toxicological Data for Dibenzyl Sulfone (CAS No. 620-32-6)

Safety Data Sheets (SDS) for **dibenzyl sulfone** consistently indicate a lack of comprehensive toxicological data. The available information is summarized below.

Table 1: Summary of Available Safety Data for **Dibenzyl Sulfone**

| Toxicological Endpoint | Result | Species | Method/Reference |
|--------------------------------|-------------------|---------|------------------|
| Acute Oral Toxicity | No data available | - | - |
| Acute Dermal Toxicity | No data available | - | - |
| Skin Corrosion/Irritation | No data available | - | - |
| Eye Damage/Irritation | No data available | - | - |
| Respiratory/Skin Sensitization | No data available | - | - |
| Germ Cell Mutagenicity | No data available | - | - |
| Carcinogenicity | No data available | - | - |
| Reproductive Toxicity | No data available | - | - |

Source: Information compiled from publicly available Safety Data Sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The absence of quantitative data underscores the need for empirical testing to establish a reliable safety profile for **dibenzyl sulfone**.

Toxicological Data for Diphenyl Sulfone (CAS No. 127-63-9) - A Comparative Profile

The following data for diphenyl sulfone is provided as a reference for a structurally analogous compound. It is crucial to reiterate that this data does not reflect the toxicological properties of **dibenzyl sulfone**.

Acute Toxicity

Table 2: Acute Toxicity of Diphenyl Sulfone

| Endpoint | Result | Species | Method/Reference |
|---------------------------|----------------------|---------|----------------------------------|
| Oral LD50 | > 300 - 500 mg/kg bw | Rat | OECD Test Guideline 423[5][6][7] |
| Dermal LD50 | > 2000 mg/kg bw | Rat | -[8][9] |
| Skin Corrosion/Irritation | No skin irritation | Rabbit | OECD Test Guideline 404[5][6] |
| Eye Damage/Irritation | No eye irritation | Rabbit | OECD Test Guideline 405[5][6] |

Genotoxicity

Table 3: Genotoxicity of Diphenyl Sulfone

| Test System | Result | Conditions | Reference |
|-------------|----------|--|--------------------|
| Ames Test | Negative | Salmonella typhimurium strains TA1535, TA100, TA1537, and TA98 with and without metabolic activation (S9 fraction) up to 5000 µg/plate . | Bayer AG, 1991[10] |

Subchronic Oral Toxicity

A 13-week subchronic oral toxicity study of diphenyl sulfone in rats revealed several dose-dependent effects.

Table 4: Summary of 13-Week Subchronic Oral Toxicity Study of Diphenyl Sulfone in Rats

| Parameter | Findings |
|-----------------------|--|
| Body Weight | Significantly reduced body weight (9-11%) in the high-dose group (164 mg/kg-day for males, 206 mg/kg-day for females) due to reduced food conversion efficiency.[10] |
| Renal Effects (Males) | Dose-related increase in kidney weight, eosinophilic droplet formation in corticotubular epithelium at ≥ 16 mg/kg-day, and tubular degeneration/regeneration at 164 mg/kg-day. [10] |
| Hepatic Effects | No significant treatment-related effects observed on liver weight or histopathology.[10] |
| Clinical Signs | No significant treatment-related clinical signs of toxicity were observed.[10] |
| Mortality | No treatment-related deaths were observed.[10] |

Source: HLE, 1981 as cited in the Provisional Peer-Reviewed Toxicity Values for Diphenyl sulfone (U.S. EPA, 2009).[10]

Experimental Protocols

Subchronic Oral Toxicity Study of Diphenyl Sulfone

The following is a summary of the experimental protocol for the 13-week subchronic oral toxicity study of diphenyl sulfone.

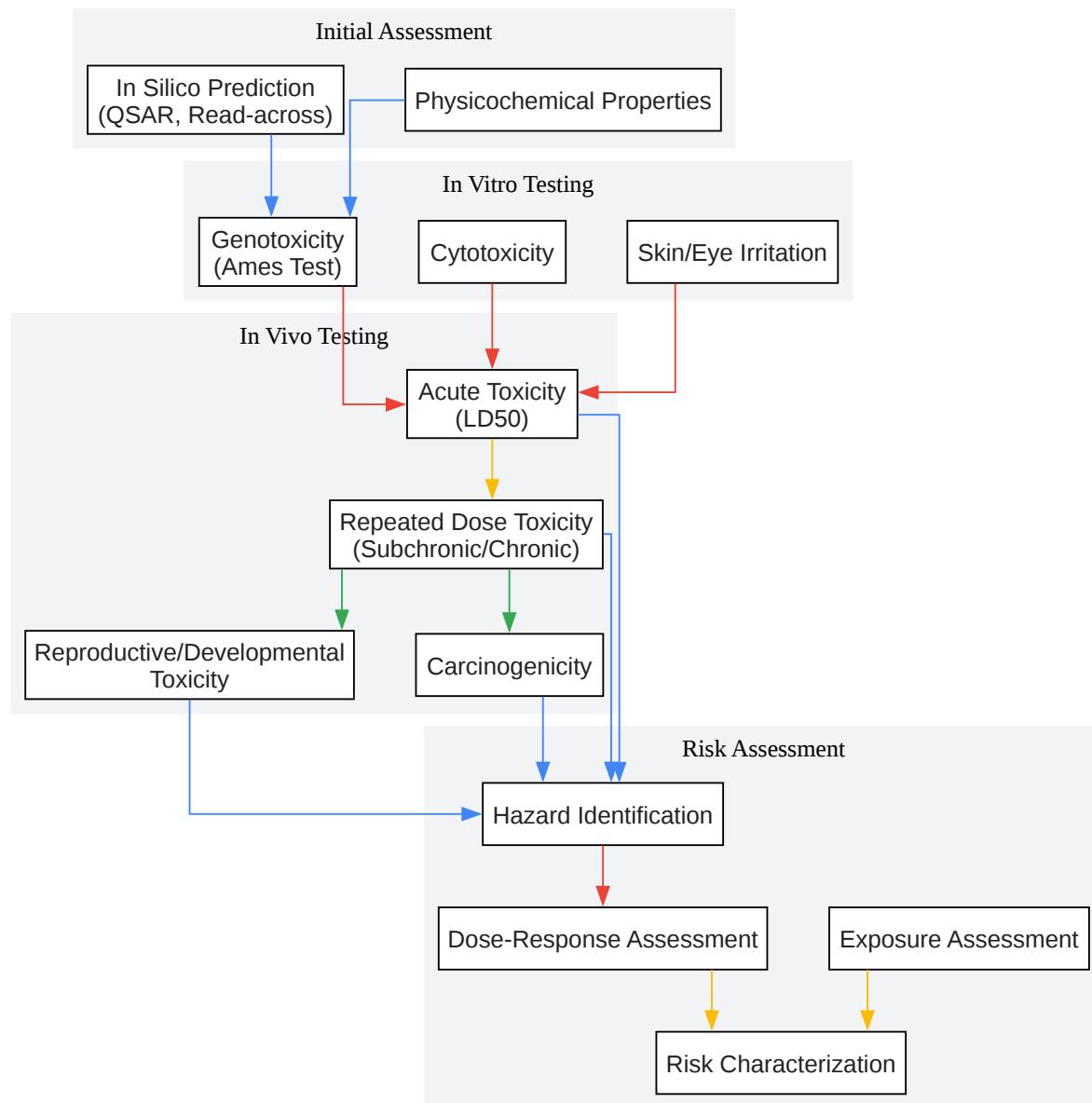
- Test Species: CD Sprague-Dawley rats (15 per sex per group).[10]
- Administration: Diphenyl sulfone (purity $\geq 99.5\%$) was administered in the diet at concentrations of 0, 100, 200, or 2,000 ppm.[10]
- Calculated Intake:
 - Males: 0, 8, 16, or 164 mg/kg-day.[10]

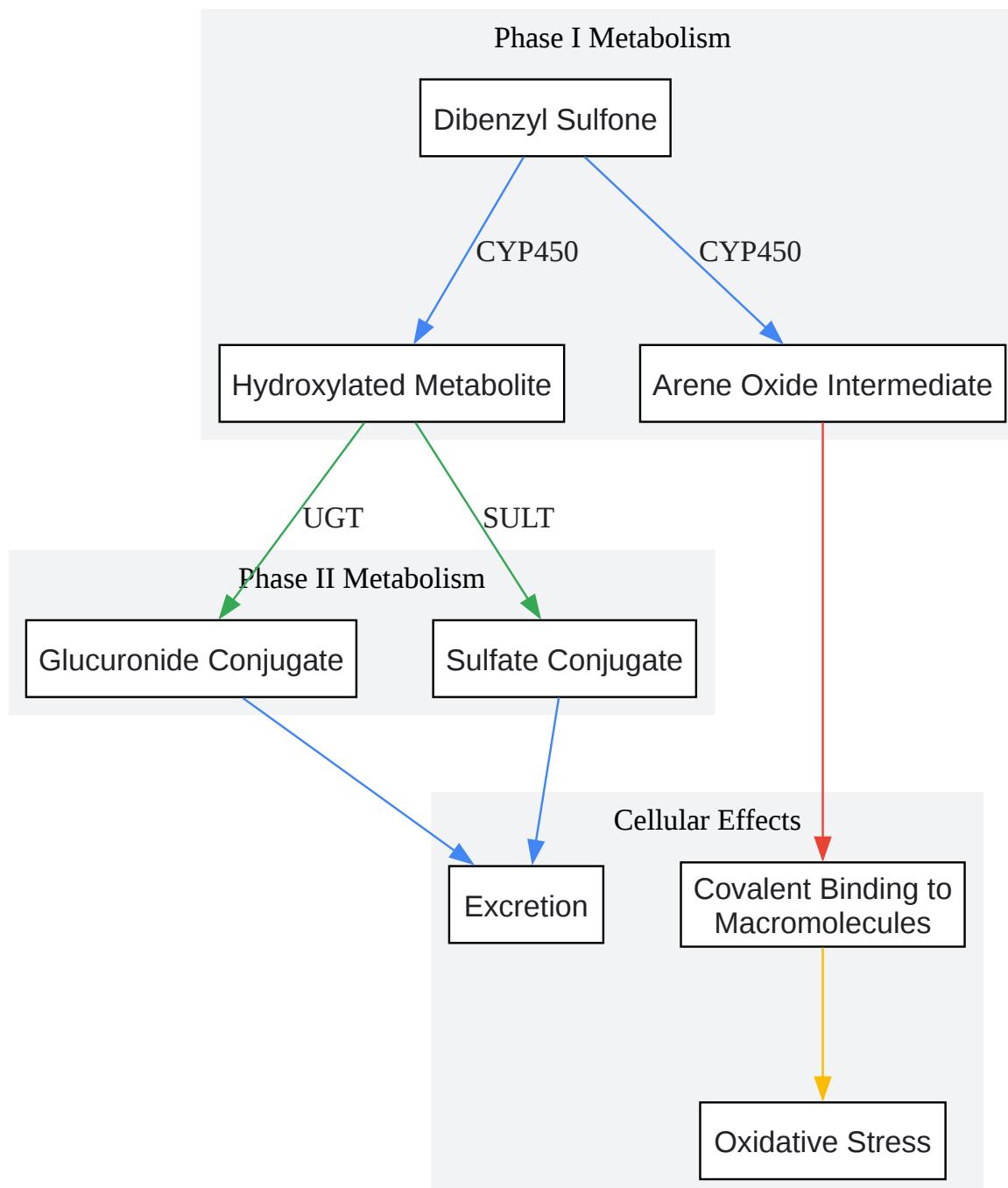
- Females: 0, 9, 19, or 206 mg/kg-day.[10]
- Duration: 13-14 weeks.[10]
- Observations:
 - Daily clinical signs of toxicity.[10]
 - Weekly body weight and food consumption.[10]
 - Ophthalmoscopic examination at the beginning of the study and at weeks 6 and 13 for control and high-dose groups.[10]
 - Plasma concentrations of diphenyl sulfone were measured from pooled samples at weeks 1 and 12.[10]
- Pathology:
 - Gross necropsy on all animals.
 - Histopathological examination of the liver and kidneys was conducted on all animals.[10]
 - A comprehensive examination of 34 other tissues was performed on animals in the control and high-dose groups.[10]
 - Electron microscopy of liver samples from six animals per sex in the high-dose, medium-dose, and control groups.[10]
 - Measurement of aminopyrine-N-demethylase (APDM) activity in liver homogenates from six animals per sex in all groups.[10]

Visualizations

General Workflow for Chemical Toxicology Assessment

The following diagram illustrates a general workflow for assessing the toxicology of a chemical compound, which would be applicable to a substance like **dibenzyl sulfone** for which there is limited data.



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